

Application Notes and Protocols for Targeting RLIP76 in Animal Models

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Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

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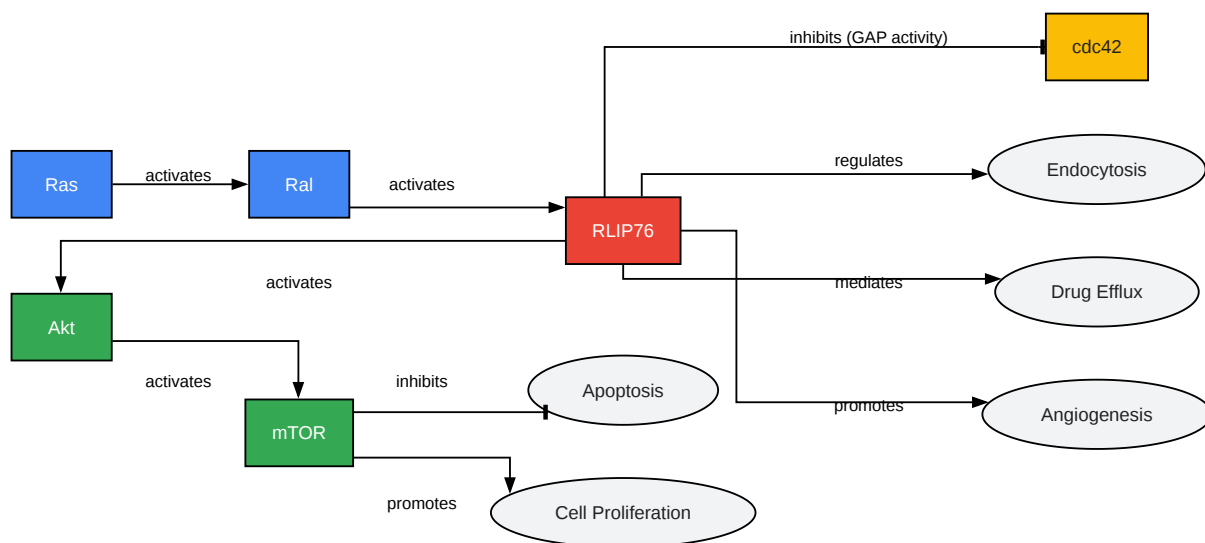
Introduction

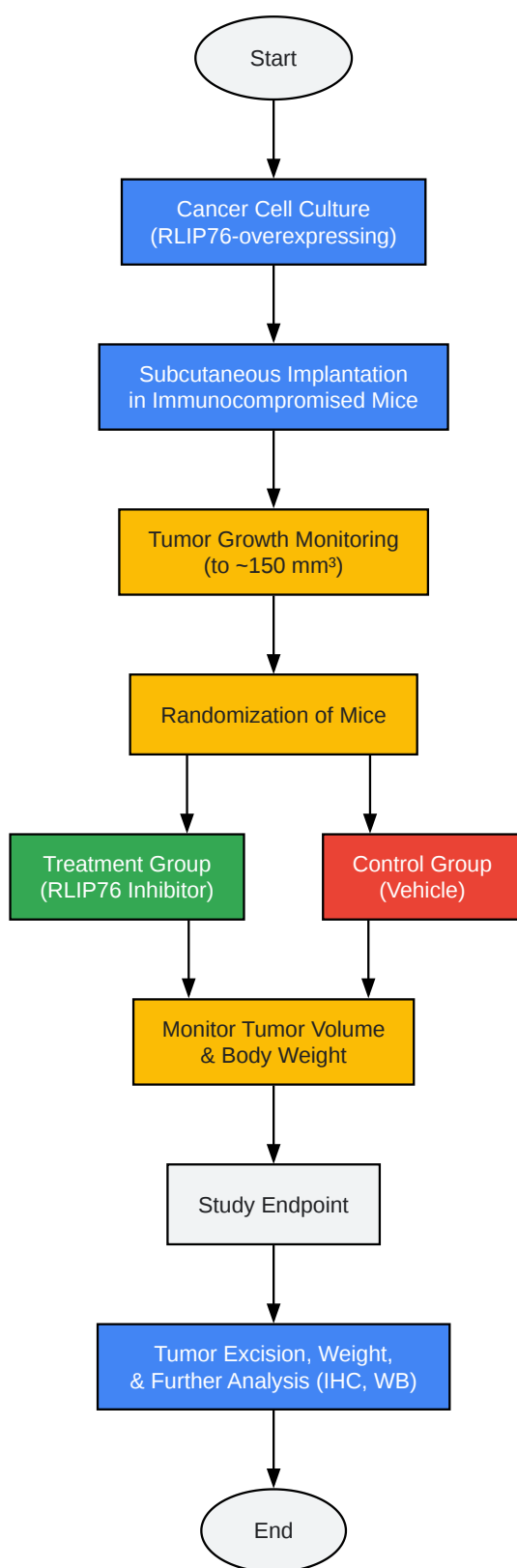
Recent research has identified RLIP76 (Ral-interacting protein of 76 kDa), also known as RalBP1, as a critical protein in cancer progression and survival. RLIP76 is a multifunctional protein involved in several cellular processes, including endocytosis, stress response, and multi-drug resistance.[1][2][3] Its overexpression in various cancer cell lines and tumors is associated with poor prognosis.[3][4] Consequently, RLIP76 has emerged as a promising therapeutic target. These application notes provide detailed protocols for utilizing animal models to study the effects of inhibiting RLIP76, a concept that may be relevant to the intended query regarding "RO-76".

Mechanism of Action and Signaling Pathway

RLIP76 functions as a stress-responsive transporter, extruding glutathione conjugates of electrophilic compounds and chemotherapeutic agents from cells.[3][4] This contributes to drug resistance. Furthermore, RLIP76 is a key component of the Ras-Ral signaling pathway and influences other critical pathways such as the Akt/mTOR pathway, which are central to cell survival, proliferation, and apoptosis.[1][2] Inhibition of RLIP76 has been shown to induce apoptosis in cancer cells and suppress tumor growth in vivo.[5][6][7]

RLIP76 Signaling Pathway Diagram





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